

What is the chemical structure of Clovanediol?

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Compound of Interest

Compound Name: Clovanediol

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An In-depth Technical Guide to Clovanediol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Clovanediol is a naturally occurring sesquiterpenoid diol that has garnered interest for its potential biological activities.^[1] As a member of the clovane class of sesquiterpenoids, it possesses a unique tricyclic carbon skeleton. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Clovanediol**, intended to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Clovanediol is characterized by a tricyclo[6.3.1.0^{1,5}]dodecane core structure with two hydroxyl groups. The precise stereochemistry is crucial for its biological function.

2D and 3D Structures:

(Image of the 2D and 3D structures of **Clovanediol** would be inserted here if image generation were supported)

IUPAC Name: (1S,2S,5S,8R,9R)-4,4,8-trimethyltricyclo[6.3.1.0^{1,5}]dodecane-2,9-diol^[1]

SMILES String: C[C@@]12CC[C@@H]3--INVALID-LINK--C)O">C@([C@H]1O)CC2

Key Identifiers:

| Identifier | Value |
|-------------------|------------------|
| CAS Number | 2649-64-1[1] |
| PubChem CID | 15599878[1] |
| Molecular Formula | C15H26O2[1] |
| Molecular Weight | 238.37 g/mol [1] |

Physicochemical Properties

A summary of the key physicochemical properties of **Clovanediol** is presented in the table below. This data is essential for understanding its behavior in biological systems and for the design of formulations and analytical methods.

| Property | Value | Source |
|----------------------------|---|--------|
| Physical Description | Colorless to pale yellow liquid | [2] |
| Melting Point | Not available | |
| Boiling Point | 319.8 ± 10.0 °C at 760 mmHg (Predicted) | |
| Water Solubility | Moderately soluble | [2] |
| Organic Solvent Solubility | Good solubility in organic solvents | [2] |
| XLogP3 | 2.9 | [1] |

Spectroscopic Data

Detailed experimental spectroscopic data for **Clovanediol** is not readily available in the public domain. However, GC-MS data has been reported.[1] For researchers isolating or synthesizing this compound, standard spectroscopic techniques such as ¹H NMR, ¹³C NMR, IR, and high-

resolution mass spectrometry would be required for structural confirmation and purity assessment.

Experimental Protocols

Isolation from Natural Sources:

Detailed, peer-reviewed protocols for the total synthesis of **Clovanediol** are not widely published. However, it is a naturally occurring compound and has been isolated from various plant sources. A general procedure for the isolation of sesquiterpenoids from plant material is outlined below. This should be adapted and optimized based on the specific plant matrix and the physicochemical properties of **Clovanediol**.

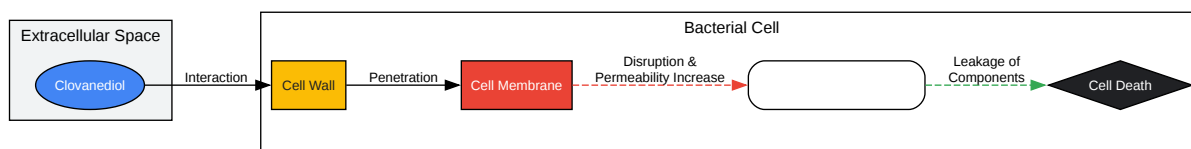
General Isolation Workflow:

- **Extraction:** Dried and powdered plant material is subjected to extraction with a suitable organic solvent, such as methanol, ethanol, or a mixture of dichloromethane and methanol. Maceration, Soxhlet extraction, or ultrasound-assisted extraction are common methods.
- **Solvent Partitioning:** The crude extract is concentrated under reduced pressure and then subjected to liquid-liquid partitioning between an immiscible aqueous and organic solvent system (e.g., water and ethyl acetate) to separate compounds based on their polarity.
- **Chromatographic Separation:** The organic phase is dried and concentrated. The resulting residue is then subjected to a series of chromatographic techniques for purification.
 - **Column Chromatography:** Initial separation is typically performed on a silica gel or alumina column using a gradient elution system of increasing polarity (e.g., hexane-ethyl acetate).
 - **Preparative Thin-Layer Chromatography (pTLC):** Further purification of fractions can be achieved using pTLC.
 - **High-Performance Liquid Chromatography (HPLC):** Final purification to obtain high-purity **Clovanediol** is often performed using normal-phase or reverse-phase HPLC.
- **Structure Elucidation:** The structure of the isolated compound is confirmed by spectroscopic methods (NMR, MS, IR) and comparison with literature data.

Biological Activity and Mechanism of Action

Clovanediol has been reported to possess antimicrobial properties.[2] While the specific molecular targets of **Clovanediol** have not been fully elucidated, the mechanism of action for diols, in general, is believed to involve the disruption of microbial cell membranes. This disruption leads to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

The following diagram illustrates a proposed general mechanism for the antimicrobial action of diol compounds.



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Caption: Proposed antimicrobial mechanism of diols.

Conclusion

Clovanediol represents an interesting natural product with potential for further investigation, particularly in the area of antimicrobial research. This guide provides a foundational understanding of its chemical and physical properties. Further research is warranted to fully elucidate its synthetic pathways, detailed biological mechanisms, and potential therapeutic applications. The availability of robust synthetic protocols would greatly facilitate such investigations.

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References

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